

Proper Disposal of m-Xylylenediamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *m*-Xylylenediamine

Cat. No.: B075579

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This document provides comprehensive guidance on the safe handling and proper disposal of **m-Xylylenediamine** (CAS No. 1477-55-0), a colorless, corrosive liquid commonly used as a curing agent for epoxy resins.^{[1][2]} Adherence to these procedures is critical to ensure personnel safety and environmental protection. **m-Xylylenediamine** is harmful if swallowed or inhaled, causes severe skin burns and eye damage, and may provoke an allergic skin reaction.^{[1][3][4][5]} It is also recognized as being harmful to aquatic life with long-lasting effects.^{[1][3]}

Immediate Safety and Handling Protocols

Before handling **m-Xylylenediamine**, ensure that you are in a well-ventilated area and are wearing the appropriate Personal Protective Equipment (PPE).^[3] An emergency eyewash station and safety shower should be readily accessible.^[5]

Required Personal Protective Equipment (PPE):

Equipment	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.[3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact. [3][6]
Respiratory Protection	Use only in a chemical fume hood or with adequate local exhaust ventilation.[1][5] If ventilation is insufficient, a NIOSH-approved respirator for organic vapors is necessary.[3]

Step-by-Step Disposal Procedure

Disposal of **m-Xylenediamine** and its contaminated materials must be managed as hazardous waste.[1] Do not discharge into drains or the environment.[1][4]

1. Waste Collection and Segregation:

- Liquid Waste: Collect all unused **m-Xylenediamine** and solutions containing it in a dedicated, properly labeled, and sealable waste container.[3]
- Contaminated Solids: Any materials used for spill cleanup (e.g., absorbent pads, sand), contaminated labware (e.g., pipettes, vials), and used PPE should be collected in a separate, clearly labeled hazardous waste container.[1][3]

2. Spill and Accidental Release Measures:

- Minor Spills:
 - Ensure the area is well-ventilated.[3]
 - Wearing full PPE, contain the spill.
 - Absorb the liquid with an inert material such as sand, vermiculite, or other non-combustible absorbent material.[1][3]

- Carefully collect the absorbed material using non-sparking tools and place it into a designated hazardous waste container.[3]
- Clean the spill area with a suitable solvent, followed by soap and water, collecting all cleaning materials as hazardous waste.

• Major Spills:

- Evacuate the area immediately.
- Alert your institution's environmental health and safety (EHS) office or emergency response team.
- Prevent the spill from entering sewers or waterways.[4]

3. Waste Container Management:

- All waste containers must be made of a material compatible with **m-Xylylenediamine**.
- Keep containers tightly closed and store them in a cool, dry, and well-ventilated area, separate from incompatible materials like acids, acid anhydrides, and acid chlorides.[1]
- Label all containers clearly with "Hazardous Waste" and the full chemical name: "**m-Xylylenediamine**".

4. Final Disposal:

- Dispose of the hazardous waste through your institution's EHS-approved waste disposal contractor.[5]
- Chemical waste generators are responsible for correctly classifying the waste and adhering to all local, regional, and national regulations for hazardous waste disposal.[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **m-Xylylenediamine**.

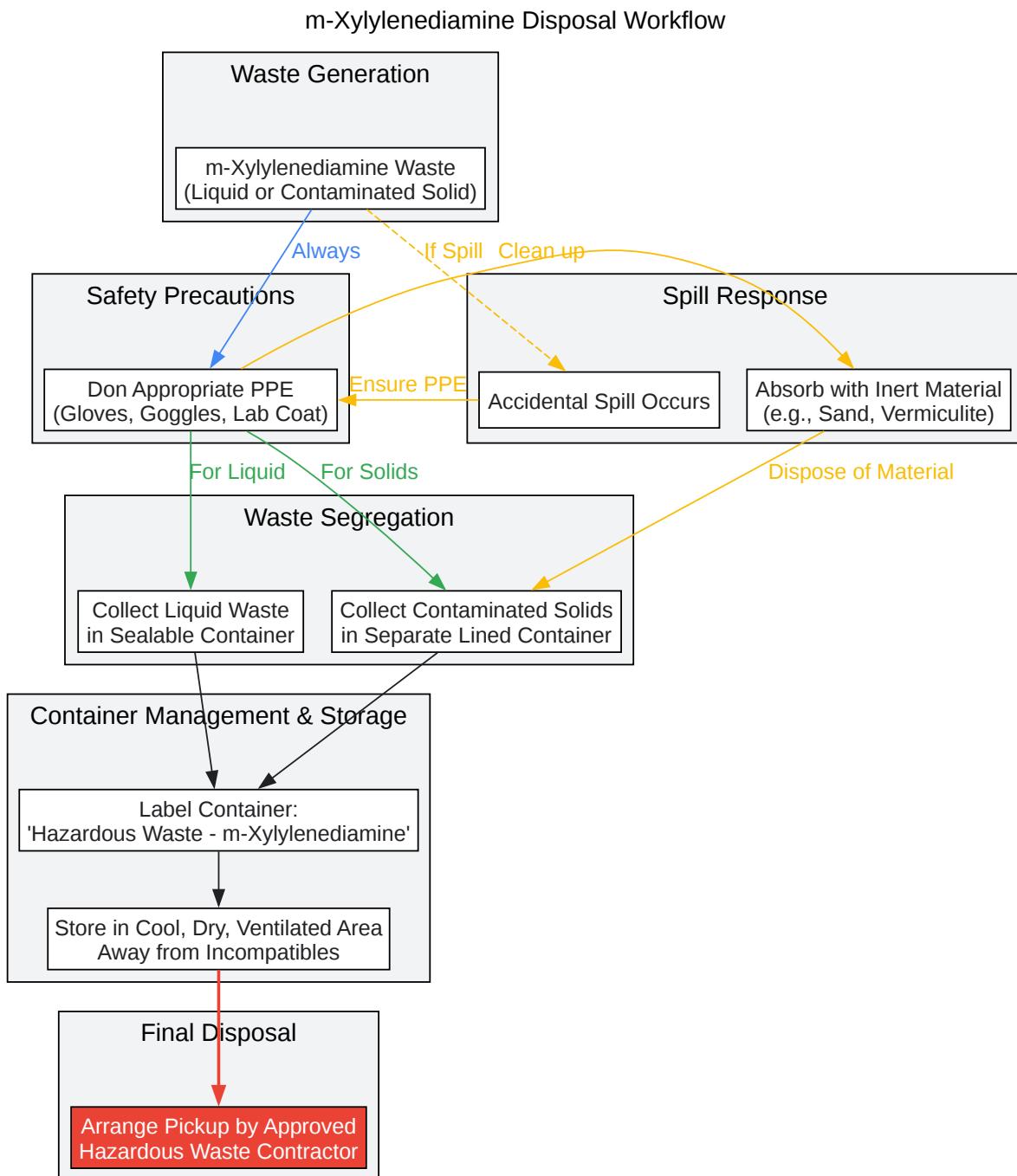
Property	Value	Reference
CAS Number	1477-55-0	[1]
Molecular Formula	C ₈ H ₁₂ N ₂	[2]
Molar Mass	136.2 g/mol	[4]
Appearance	Colorless liquid with an amine odor	[2] [3]
Melting Point	14 °C (58 °F)	[2]
Boiling Point	247 °C (477 °F)	[2]
Flash Point	117 °C (243 °F)	[2]
Density	1.032 g/cm ³ (at 20 °C)	[2]
Solubility in Water	Miscible	[2]
Vapor Pressure	0.03 mmHg (at 25 °C)	[2]
NIOSH REL (Ceiling)	0.1 mg/m ³ (skin)	[2]
LD ₅₀ (Oral, Rat)	930 mg/kg	[2] [5]
LD ₅₀ (Dermal, Rabbit)	2 g/kg	[2] [5]
LC ₅₀ (Inhalation, Rat)	700 ppm / 1 hour	[2] [5]

Experimental Protocols

This document focuses on safety and disposal procedures and does not contain experimental protocols. For methodologies related to the use of **m-Xylenediamine** in specific applications, please refer to relevant scientific literature or established experimental procedures within your organization.

Mandatory Visualization

The following diagram illustrates the proper disposal workflow for **m-Xylenediamine** waste.

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Caption: Workflow for the safe disposal of **m-Xylylenediamine** waste.

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